

The Biological Frontier of (-)- α -Santalene and Its Derivatives: A Technical Guide

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Compound of Interest

Compound Name: Tricyclo2.2.1.0^{2,6}heptane, 1,7-dimethyl-7-(4-methyl-3-pentenyl)-, (-)-

Cat. No.: B1680767

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(-)- α -Santalene, a sesquiterpenoid, and its hydroxylated derivative, α -santalol, are primary constituents of sandalwood oil, a substance with a long history in traditional medicine and perfumery. Modern scientific inquiry has begun to elucidate the molecular mechanisms underpinning the therapeutic potential of these compounds. This technical guide provides an in-depth overview of the biological activities of (-)- α -santalene and its derivatives, with a focus on their anticancer, antimicrobial, and anti-inflammatory properties. The information presented herein is intended to support further research and drug development efforts in these areas.

Biosynthesis of (-)- α -Santalene

The biosynthesis of sesquiterpenes like (-)- α -santalene originates from the mevalonate (MVA) pathway in the plant cytosol. The key precursor, farnesyl diphosphate (FPP), is formed through the condensation of isopentenyl diphosphate (IPP) and dimethylallyl diphosphate (DMAPP). α -santalene synthase then catalyzes the complex cyclization of FPP to yield (-)- α -santalene. This molecule can be further modified by cytochrome P450 monooxygenases to produce its derivatives, such as α -santalol.

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